

addressing crop injury from Halauxifen-methyl application

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Compound of Interest

Compound Name: *Halauxifen-methyl*

Cat. No.: *B1255740*

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Halauxifen-Methyl Application: Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **halauxifen-methyl**. The information is designed to help address specific issues related to crop injury and to provide a deeper understanding of the herbicide's behavior.

Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action for **halauxifen-methyl**?

A1: **Halauxifen-methyl** is a synthetic auxin herbicide belonging to the arylpicolinate chemical class and is classified as a WSSA/HRAC Group 4 (or Group O) herbicide.^{[1][2]} Its mode of action involves mimicking the natural plant hormone indole-3-acetic acid (IAA), or auxin.^{[3][4][5]} It binds to specific auxin receptors—preferentially the AFB5 F-Box protein—which causes an overstimulation of auxin-regulated genes.^[5] This leads to uncontrolled and abnormal plant growth, disrupting essential cellular processes like cell wall elasticity and gene expression.^{[1][3]} The herbicide is absorbed by leaves and roots and accumulates in the meristematic tissues, ultimately causing epinasty, deformation, necrosis, and death in susceptible plants.^{[5][6]}

Q2: What are the typical symptoms of crop injury from **halauxifen-methyl**?

A2: Symptoms of **halauxifen-methyl** injury are characteristic of synthetic auxin herbicides. In susceptible broadleaf crops, such as soybeans, symptoms include stem curvature or twisting (epinasty), leaf cupping and distortion, chlorosis (yellowing), and necrosis (tissue death), which can lead to stunting and plant death.[7] Corn is generally more tolerant, but injury can manifest as brace-root malformation, lodging, "goose-necking" of stems, and leaf rolling.[7] Injury is most pronounced in tissues undergoing active cell division and growth.[2]

Q3: How does **halauxifen-methyl** application lead to plant death at a molecular level?

A3: After **halauxifen-methyl** binds to the auxin receptor, it disrupts the homeostasis of natural auxin (IAA) and stimulates the overproduction of ethylene and abscisic acid (ABA).[5] This is achieved by inducing the overexpression of genes encoding key enzymes in the ethylene and ABA biosynthesis pathways, namely 1-aminocyclopropane-1-carboxylate synthase (ACS) and 9-cis-epoxycarotenoid dioxygenase (NCED), respectively.[5] The resulting excessive levels of ethylene and ABA are considered the primary drivers that lead to senescence and, ultimately, plant death.[5]

Q4: How persistent is **halauxifen-methyl** in the environment?

A4: **Halauxifen-methyl** is characterized by a relatively short persistence in soil and water. The parent methyl ester is rapidly converted to its acid form (halauxifen acid or XDE-729 acid) through hydrolysis and microbial degradation.[6][7][8] Laboratory aerobic soil half-lives (DT50) for the parent compound are typically short, ranging from 1.1 to 5.3 days.[1][9] The major acid degradate is more persistent, with aerobic soil half-lives ranging from 2 to 42 days.[1] Persistence is influenced by soil type, temperature, and pH.[8][10][11] For instance, degradation is generally faster at higher temperatures due to increased microbial and chemical activity.[8]

Q5: Are there safeners used in **halauxifen-methyl** formulations?

A5: Yes, some commercial formulations of **halauxifen-methyl** include the crop safener cloquintocet-mexyl.[2][6] This safener is added to enhance the tolerance of cereal crops like wheat and barley, allowing for the selective control of broadleaf weeds within these monocot crops without causing significant injury.[2][6]

Troubleshooting Guides

Problem 1: Unexpected injury in a registered crop (e.g., wheat, barley) after application.

Possible Cause	Recommended Action / Investigation
Incorrect Application Timing: Application was made after the full flag leaf emergence (BBCH stage 39).[6]	Verify Growth Stage: Review spray records and confirm the crop growth stage at the time of application. Future applications must adhere to the label-specified timing.
Environmental Stress: The crop was under stress from drought, waterlogging, or extreme temperatures at the time of application, increasing its susceptibility.	Assess Environmental Conditions: Check weather and field data from the application period. Avoid spraying crops that are under visible stress.
Tank Contamination: Residues from a previous herbicide in the spray tank caused synergistic or additive injury.	Review Spray Logs & Cleaning Protocols: Examine the spray history of the equipment. Implement a rigorous triple-rinse or tank cleaner protocol between different herbicide applications.[6]
Incorrect Adjuvant/Tank Mix: An incompatible or non-recommended adjuvant or tank-mix partner was used, leading to enhanced crop phytotoxicity.[6]	Consult Product Label: Verify that all tank-mix partners and adjuvants are explicitly approved on the halauxifen-methyl product label. Perform a jar test to check for physical compatibility before mixing a new combination.

Problem 2: Injury observed in non-target susceptible crops (e.g., soybeans, canola, tomatoes) near the application area.

Possible Cause	Recommended Action / Investigation
Spray Drift: Fine spray droplets were carried by wind from the target field to the susceptible crop.	Investigate Application Method: Check spray records for wind speed, direction, nozzle type, and boom height. Use drift-reducing nozzles (e.g., coarse droplet size) and avoid spraying in windy conditions.[1] Establish mandatory spray buffer zones to protect sensitive habitats.[2]
Runoff: The herbicide moved from the treated field into the non-target area via surface water runoff after a rainfall or irrigation event.	Evaluate Field Topography & Weather: Assess the slope of the land and check for recent heavy precipitation. Maintain vegetative buffer strips between treated areas and sensitive crops or water bodies to mitigate runoff.[1] Avoid application if heavy rain is forecast within 48 hours.[1]
Soil Mobility/Leaching: In highly permeable soils with a shallow water table, the herbicide and its degradates may have moved through the soil profile.[1]	Analyze Soil Type: Characterize the soil texture and permeability in the affected area. Be aware that halauxifen-methyl and its acid degradate are mobile and have the potential to contaminate groundwater in vulnerable areas.[1]

Problem 3: Poor weed control efficacy.

Possible Cause	Recommended Action / Investigation
Weed Growth Stage: Weeds were too large or hardened off at the time of application.	Scout Fields: Apply herbicides when weeds are small and actively growing for best results.
Herbicide Resistance: The target weed population has developed resistance to Group 4 herbicides.	Confirm Resistance: Conduct herbicide resistance testing on surviving weeds. Rotate herbicide modes of action and utilize integrated weed management practices to prevent and manage resistance.[1]
Rainfall After Application: Rain occurred shortly after spraying, washing the herbicide off the leaf surfaces before it could be fully absorbed.	Check Weather Records: Adhere to the product's specified rainfast period (e.g., do not apply if rain is likely within 3 hours).[6]

Data Presentation

Table 1: Soybean and Corn Response to **Halauxifen-Methyl** at Various Application Timings and Rates.

Crop	Application Timing	Rate (g a.i. ha ⁻¹)	Visible Injury (%)	Height Reduction (%)	Yield Decline (%)	Source(s)
Soybean	14 Days Pre-Plant (DPP)	5 (1x)	≤10%	No significant effect	No significant effect	[7] [12]
	7 Days Pre-Plant (DPP)	5 (1x)	≤10%	No significant effect	[7] [12]	
	5 Days After Seeding (DAS)	5 (1x)	≤10%	No significant effect	[7] [12]	
	Post-Emergence (VE-VC)	5 (1x)	67-87%	50-53%	53-63%	
	Post-Emergence (VE-VC)	10 (2x)	67-87%	50-53%	53-63%	
Corn	10 Days Pre-Plant (DPP)	5 (1x)	≤3%	No significant effect	No significant effect	[7] [12]
	5 Days After Seeding (DAS)	5 (1x)	≤3%	No significant effect	[7] [12]	
	Post-Emergence (VE-V1)	5 (1x)	≤3%	No significant effect	[7] [12]	
	Post-Emergence (VE-V1)	10 (2x)	≤3%	No significant effect	10%	

Note: VE-VC refers to the cotyledon-unifoliate stage in soybean. VE-V1 refers to the spike-one leaf stage in corn.

Table 2: Soil Half-Life (DT₅₀) of **Halauxifen-Methyl** and its Acid Metabolite.

Compound	Condition	Soil Type	DT ₅₀ (days)	Source(s)
Halauxifen-methyl	Aerobic (Lab, 20°C)	Various	1.08 - 2.13	[6]
Aerobic (Lab)	Various	1.1 - 5.3	[1]	
Field	Various	1.54 - 37.9	[6]	
Anaerobic (Lab)	Various	0.94 - 7.1	[1]	
Halauxifen Acid (XDE-729)	Aerobic (Lab)	Various	3.5 - 19.5	[6]
Aerobic (Lab)	Various	2 - 42	[1]	
Anaerobic (Lab)	Various	15 - 107	[1]	

Experimental Protocols

Protocol 1: Quantitative Assessment of Crop Phytotoxicity

- **Experimental Design:** Establish a randomized complete block design with a minimum of four replications. Treatments should include an untreated control, the recommended application rate (1x), and an exaggerated rate (e.g., 2x or 4x) of **halauxifen-methyl**.
- **Application:** Apply treatments at relevant crop growth stages using a calibrated research plot sprayer equipped with appropriate nozzles to ensure uniform coverage. Record all environmental conditions at the time of application.
- **Visual Injury Assessment:** At regular intervals (e.g., 3, 7, 14, and 28 days after treatment), visually rate crop injury on a scale of 0% (no injury) to 100% (plant death) based on symptoms like stunting, chlorosis, and malformation.
- **Biomass Measurement:** At a set time point (e.g., 28 days after treatment), harvest above-ground biomass from a defined area within each plot. Dry the plant material in an oven at 60-70°C until a constant weight is achieved. Record the dry weight per plot.
- **Data Analysis:** Analyze visual injury ratings and biomass data using Analysis of Variance (ANOVA). If the ANOVA is significant, perform a mean separation test (e.g., Tukey's HSD) to compare treatment means.

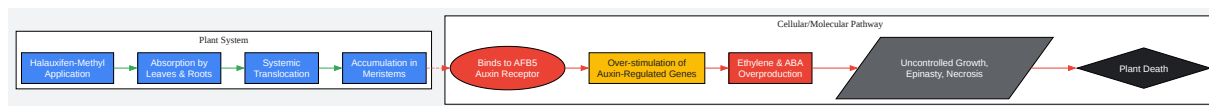
Protocol 2: Residue Analysis of **Halauxifen-Methyl** in Plant Tissue via LC-MS/MS

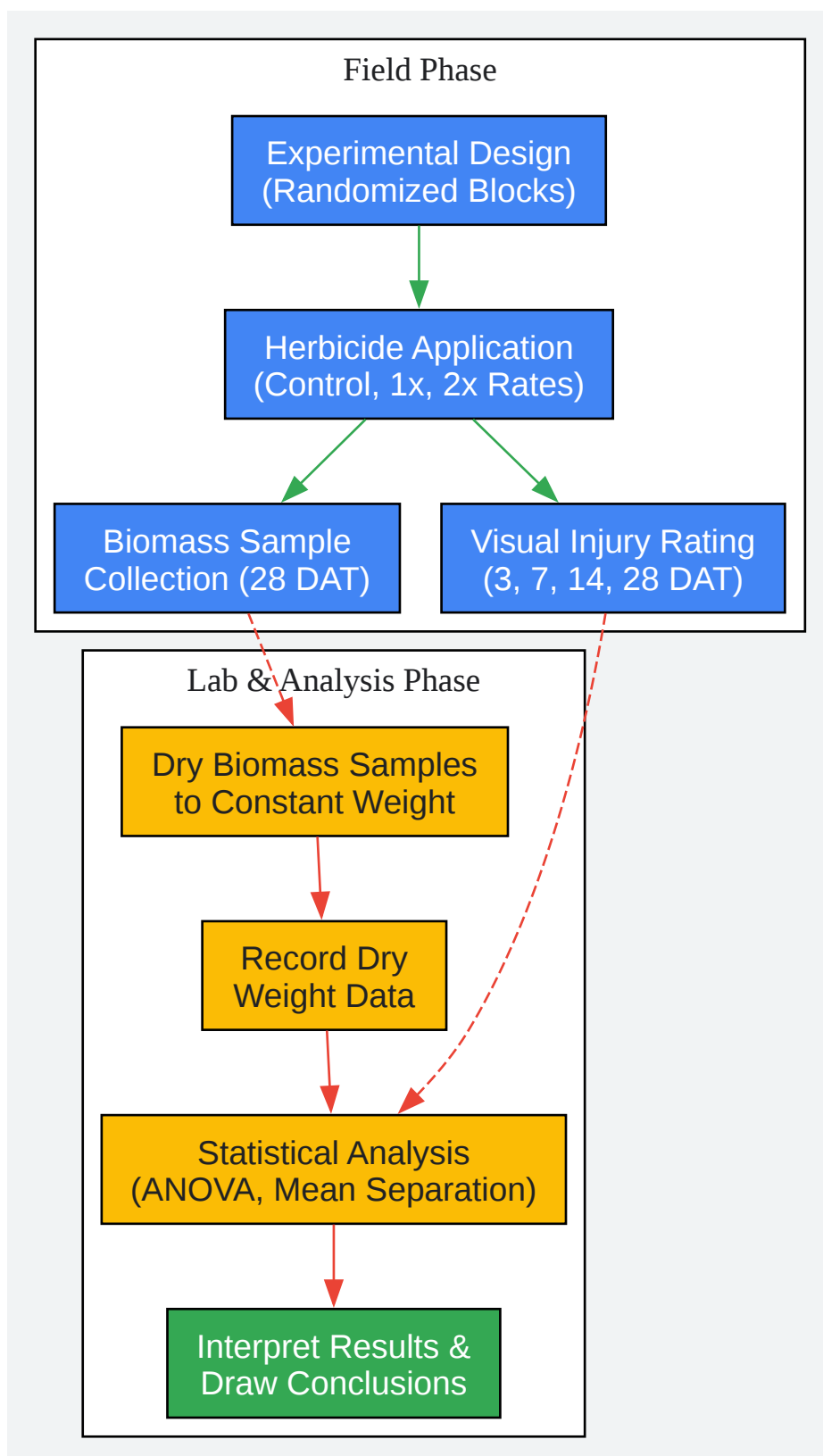
This protocol is based on the principles of the QuEChERS method mentioned in regulatory documents.[\[13\]](#)

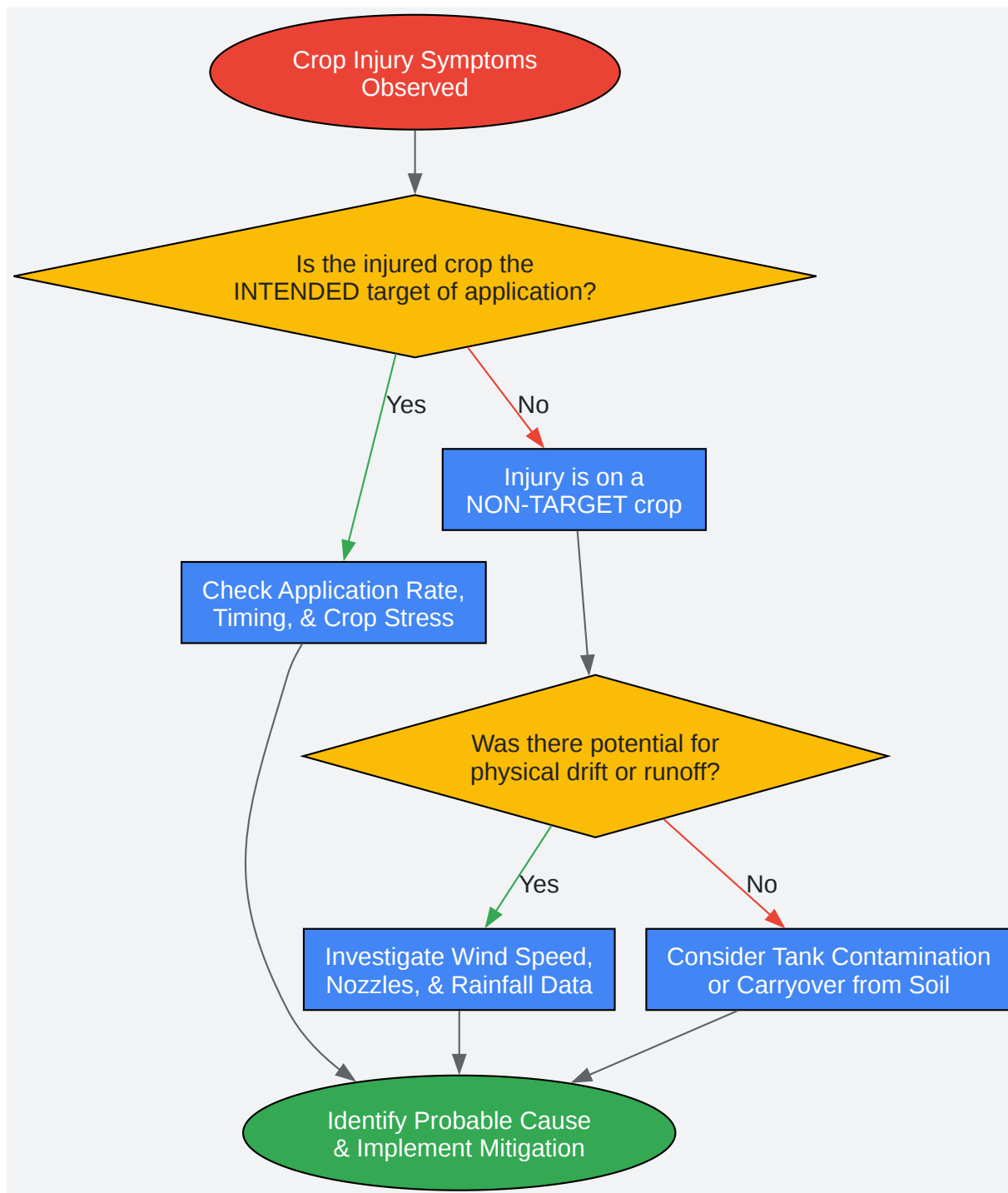
- **Sample Preparation:** Homogenize 10-15 g of plant tissue (e.g., leaves, stems) using a high-speed blender.
- **Extraction:**
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile (ACN).
 - Add appropriate internal standards.

- Add a QuEChERS salt packet (e.g., containing MgSO_4 , NaCl , sodium citrate) to induce phase separation.
- Shake vigorously for 1 minute and centrifuge at ≥ 3000 g for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the upper ACN layer to a d-SPE tube containing a sorbent (e.g., primary secondary amine (PSA) to remove organic acids and C18 to remove nonpolar interferences).
 - Vortex for 30 seconds and centrifuge for 5 minutes.
- Analysis:
 - Take an aliquot of the cleaned extract, filter through a $0.2\ \mu\text{m}$ filter, and transfer to an autosampler vial.
 - Analyze the sample using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system equipped with a C8 or C18 column.^[13]
 - Monitor for the specific mass-to-charge (m/z) transitions for **halauxifen-methyl** and its acid metabolite to ensure accurate quantification against a calibration curve prepared with certified reference standards.^[13]

Visualizations







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